

Batabulin Sodium: Properties and Solubility

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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Batabulin sodium is an antitumor agent that acts by covalently binding to specific β -tubulin isotypes (β 1, β 2, and β 4) at a conserved cysteine residue (Cys-239), leading to the disruption of microtubule polymerization, cytoskeletal collapse, and eventual apoptotic cell death [1] [2].

The table below summarizes its key physicochemical properties and solubility data:

Property	Value / Description
CAS Number	195533-98-3 [1]
Molecular Formula	$C_{13}H_6F_6NNaO_3S$ [1] [2]
Molecular Weight	393.23 g/mol [1]
Appearance	Off-white to light yellow solid powder [1]
Primary Target	β -tubulin [2]
Mechanism of Action	Covalent binding to β -tubulin isotypes, disrupting microtubule polymerization [1] [2]
Solubility in DMSO	~125 mg/mL (~317.87 mM) [1] [2]

Stock Solution Preparation and Formulations

For *in vitro* studies, **Batabulin sodium** is highly soluble in DMSO. The following table outlines the preparation of common stock solutions:

Target Concentration	Amount of Batabulin Sodium to Dissolve in 1 mL of DMSO
100 mg/mL	100 mg
50 mg/mL	50 mg
10 mM (3.93 mg/mL)	3.93 mg

> **Note:** The product is for research use only, not for human use. DMSO is hygroscopic, and using a newly opened container is recommended for optimal solubility [2]. Aliquot and store the stock solution at -20°C for short-term use (about one month) or at -80°C for longer-term storage (up to six months) to avoid repeated freeze-thaw cycles [1] [2].

In Vitro Experimental Protocols

The following assays, using MCF7 cells (a human breast cancer cell line), can be performed to characterize the biological activity of **Batabulin sodium** [1] [2].

Cell Cycle Analysis Protocol

This protocol assesses the compound's ability to induce cell cycle arrest at the G2/M boundary.

- **Cell Line:** MCF7 cells [1] [2].
- **Treatment:** Treat cells with **Batabulin sodium** at concentrations of 30 nM, 100 nM, and 300 nM [1] [2].
- **Incubation Duration:** 24 hours [1] [2].
- **Procedure:**
 - After treatment, collect both attached and detached cells.
 - Wash cells with phosphate-buffered saline (PBS).
 - Fix cells in 70% cold ethanol overnight at -20°C.
 - Centrifuge and resuspend the cell pellet in PBS containing DNase-free RNase (e.g., 10 mg/mL).

- Incubate at 37°C for 30 minutes.
- Add propidium iodide (PI) to a final concentration of approximately 5 µg/mL to stain cellular DNA.
- Analyze DNA content using a flow cytometer, collecting at least 20,000 events per sample [1] [3].
- **Expected Outcome:** Treatment with **Batabulin sodium** should result in approximately **25–30% of cells exhibiting tetraploid (4n) DNA content**, indicating arrest at the G2/M phase [1] [2].

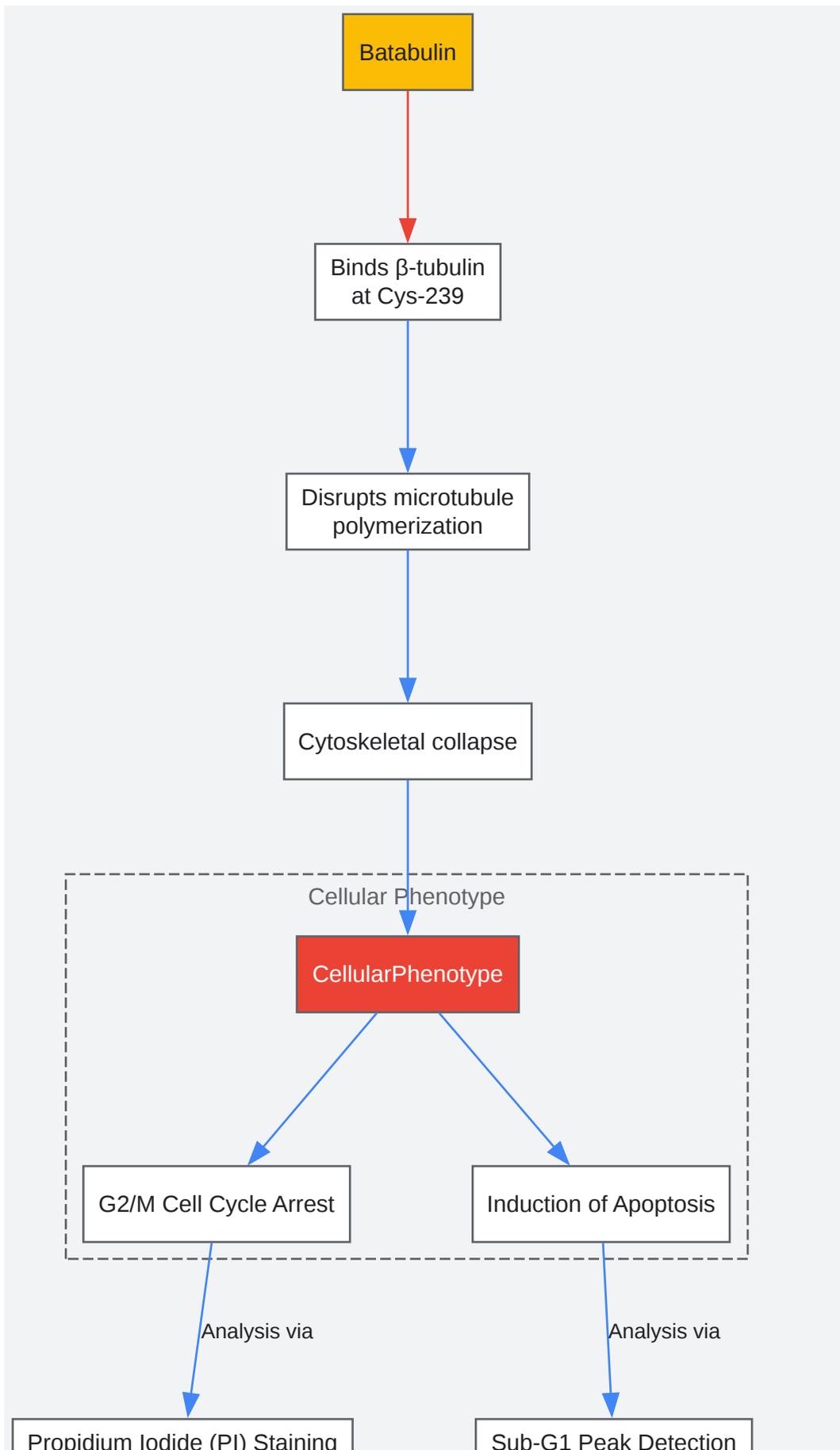
Apoptosis Analysis Protocol

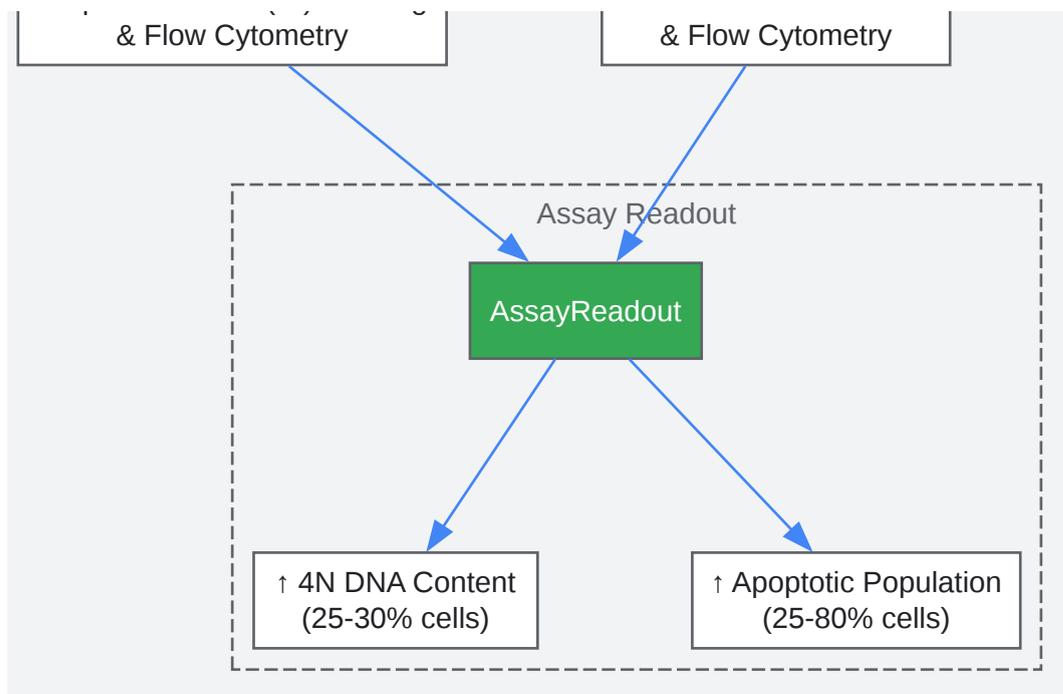
This protocol detects the induction of programmed cell death.

- **Cell Line:** MCF7 cells [1] [2].
- **Treatment:** Treat cells with **Batabulin sodium** at 30 nM, 100 nM, and 300 nM [1] [2].
- **Incubation Duration:** 24 hours and 48 hours [1] [2].
- **Procedure:**
 - Follow steps 1-6 of the Cell Cycle Analysis protocol to harvest, fix, and stain cells with PI.
 - Analyze the cells by flow cytometry. The reduced DNA content in apoptotic cells leads to a characteristic **sub-G1 peak** in the DNA histogram [1] [3].
- **Expected Outcome:**
 - After **24 hours**, about **25–30% of the cell population** will show reduced DNA content, characteristic of apoptosis [1] [2].
 - After **48 hours** of exposure to 100 nM Batabulin, **50–80% of the cell population** will be undergoing apoptosis [1] [2].

Mechanism of Action and Experimental Workflow

The following diagram illustrates the mechanism of **Batabulin sodium** and the sequential workflow for the key *in vitro* experiments described above.





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Critical Notes and Safety

- **Sterile Technique:** Maintain aseptic conditions throughout all cell-based procedures to prevent contamination.
- **Compound Handling:** Always use appropriate personal protective equipment (PPE) when handling the compound and organic solvents like DMSO.
- **Control Groups:** Every experiment must include vehicle control groups (e.g., cells treated with the same concentration of DMSO used for the drug) to account for any solvent-induced effects.
- **Data Interpretation:** The provided protocols and expected results are based on referenced literature and should be used as a guideline. InvivoChem and MedChemExpress note that they have not independently validated all methods, so results should be interpreted within the context of your experimental system [1] [2].

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References

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To cite this document: Smolecule. [Batabulin Sodium: Properties and Solubility]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548456#batabulin-sodium-stock-solution-preparation]

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